

Mass Spectrometry Profiling of Cyclopentane-1,3-Dicarboxylic Acid: A Comparative Fragmentation Guide

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Compound of Interest

Compound Name: (1R,3R)-cyclopentane-1,3-dicarboxylic acid
CAS No.: 826-02-8
Cat. No.: B153640

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Executive Summary

Differentiation of cyclopentane-1,3-dicarboxylic acid (1,3-CPDA) from its regioisomer (1,2-CPDA) and stereoisomers (cis/trans) is a critical challenge in metabolomics and pharmaceutical synthesis. While both isomers share a molecular weight of 158.15 Da, their fragmentation behavior under Electron Ionization (EI) is governed by the spatial proximity of the carboxyl groups.

This guide provides a definitive technical comparison, demonstrating that 1,3-CPDA is characterized by a suppressed dehydration pathway compared to the 1,2-isomer. We present experimental protocols, mechanistic pathways, and comparative data to ensure precise identification.

Structural Context & Isomerism

Before interpreting spectra, one must understand the "Alternatives"—the isomers that mimic 1,3-CPDA.

Feature	1,3-CPDA (Target)	1,2-CPDA (Alternative)	Implication for MS
Carboxyl Proximity	Separated by one methylene group (-CH ₂ -).	Adjacent carbons.	1,2-isomer allows facile 5-membered anhydride formation.
Anhydride Strain	Forms a bridged bicyclic anhydride (strained).	Forms a fused [3.3.0] bicyclic anhydride (stable).	Dehydration (M-18) is dominant in 1,2-cis; weak in 1,3-cis.
Stereochemistry	Cis: Syn-facial (can dehydrate). Trans: Anti-facial (cannot dehydrate directly).	Cis: Syn-facial (rapid dehydration). Trans: Anti-facial.	Cis isomers generally show [M-H ₂ O] ⁺ ; Trans isomers do not.

Instrumentation & Experimental Protocol

To replicate the fragmentation patterns described below, the following protocol is recommended.

Methodology: GC-MS (Electron Ionization)

- Derivatization (Optional but Recommended): While direct injection of dicarboxylic acids is possible, conversion to dimethyl esters (using BF₃-Methanol) improves peak shape and volatility. The data below focuses on the free acid to highlight the diagnostic anhydride formation, followed by notes on the ester.
- Inlet Temperature: 250°C (High temp promotes thermal dehydration in 1,2-cis isomers).
- Ionization Energy: 70 eV.
- Source Temperature: 230°C.

Methodology: ESI-MS/MS (Direct Infusion)

- Mode: Negative Ion ($[M-H]^-$).
- Solvent: Methanol/Water (50:[1]50) with 0.1% Formic Acid (for positive) or Ammonium Acetate (for negative).

Fragmentation Mechanisms (Electron Ionization)

The mass spectrum of 1,3-CPDA is defined by the competition between alpha-cleavage (loss of COOH) and dehydration (loss of H₂O).

Mechanism A: The "Anhydride Rule" (Differentiation Factor)

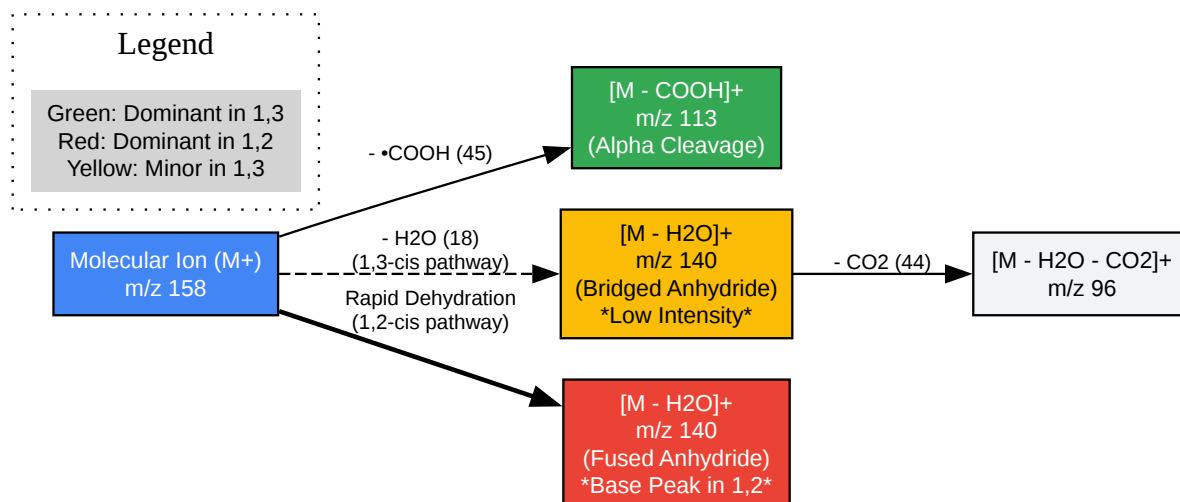
- 1,2-Cis Isomer: The carboxyl groups are adjacent. Upon ionization (or thermal stress in the inlet), they rapidly eliminate water to form a stable, fused succinic-type anhydride ion (m/z 140). This is often the Base Peak (100%).
- 1,3-Cis Isomer: The carboxyl groups are separated. Elimination of water requires forming a bridged bicyclic structure. This is energetically less favorable.[2] Consequently, the m/z 140 peak is present but significantly less intense (<20-40%) than in the 1,2-isomer.

Mechanism B: Alpha-Cleavage

Both isomers undergo alpha-cleavage to lose a carboxyl radical ($\bullet\text{COOH}$, 45 Da), generating the $[M-\text{COOH}]^+$ ion at m/z 113. In 1,3-CPDA, this pathway competes more effectively with dehydration.

Visualization of Fragmentation Pathways

The following diagram illustrates the divergent pathways for the 1,3-isomer compared to the 1,2-isomer.



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Caption: Comparative fragmentation pathways. Note the dashed line for water loss in 1,3-CPDA, indicating a suppressed pathway compared to the 1,2-isomer.

Comparative Performance Data

The following table synthesizes spectral data to allow for rapid identification. Relative abundances are approximate and normalized to the base peak of that specific isomer.

m/z Fragment	Ion Identity	1,3-CPDA (Cis)	1,2-CPDA (Cis)	Trans-Isomers
158	M ⁺ (Molecular Ion)	Weak (<5%)	Weak/Absent	Weak
140	[M - H ₂ O] ⁺	Moderate (20-40%)	Base Peak (100%)	Absent/Very Weak
113	[M - COOH] ⁺	High (60-80%)	Moderate (30-50%)	Base Peak (often)
112	[M - H ₂ O - CO] ⁺	Low	High	Absent
68	[C ₅ H ₈] ⁺ (Ring)	High	High	High
45	[COOH] ⁺	High	High	High

Key Diagnostic Ratio

To objectively distinguish the isomers, calculate the ratio of the Anhydride ion (140) to the Carboxyl loss ion (113):

- Ratio (140/113) > 2.0

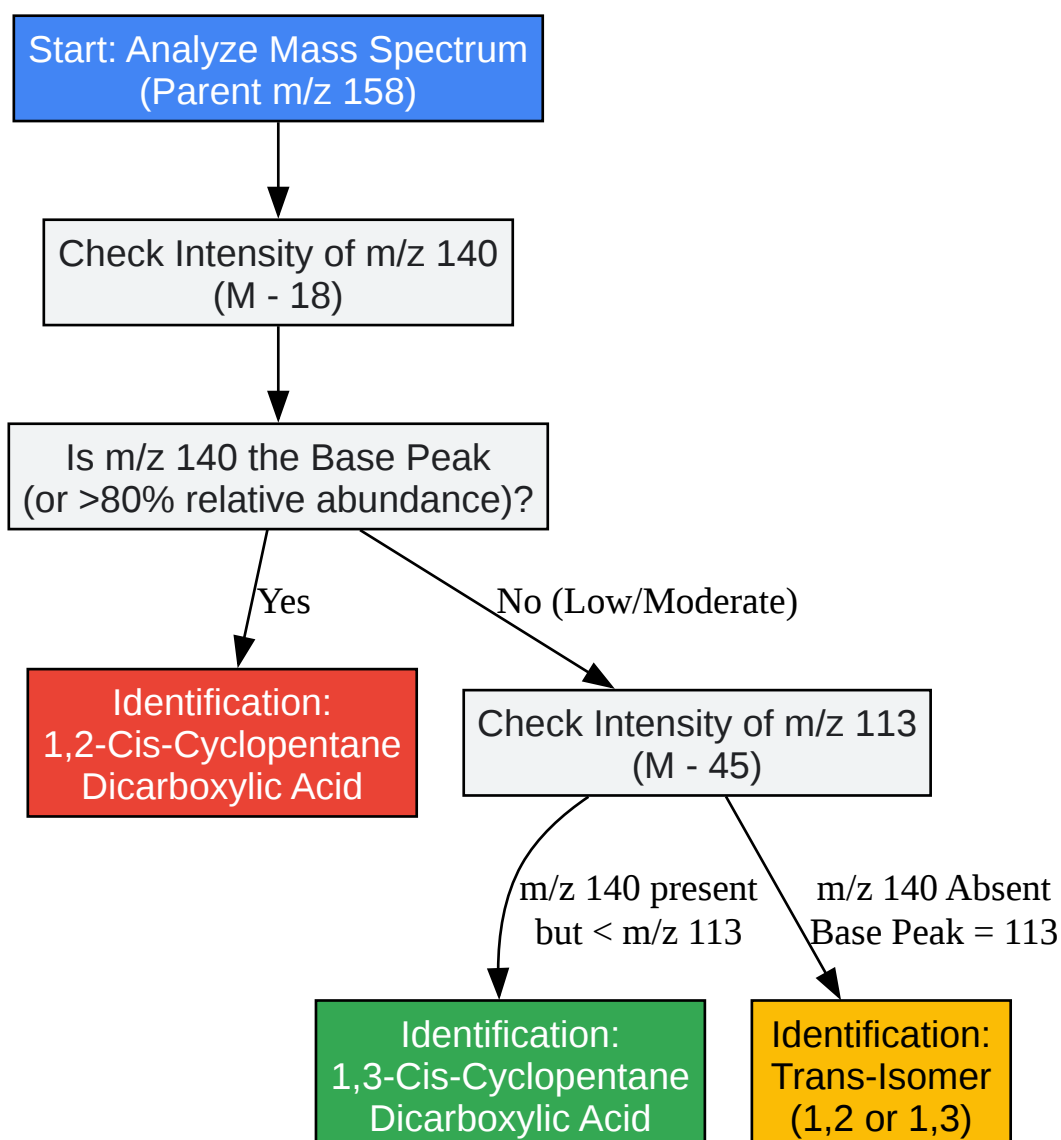
Strong indication of 1,2-Cis isomer.

- Ratio (140/113) < 1.0

Strong indication of 1,3-Cis isomer or Trans isomer.

Differentiation Workflow

Use this logic gate to validate your experimental results.



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Caption: Logical workflow for distinguishing cyclopentane dicarboxylic acid isomers based on EI-MS peak intensities.

References

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